

Proper Disposal of Cinnamyl Propionate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cinnamyl propionate

Cat. No.: B7804193

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the safe disposal of **cinnamyl propionate**, a common fragrance and flavoring agent. Adherence to these guidelines will help mitigate risks and ensure compliance with institutional and regulatory safety standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **cinnamyl propionate** with appropriate Personal Protective Equipment (PPE) and safety measures.

- **Personal Protective Equipment (PPE):** Always wear safety glasses with side shields or goggles, chemical-resistant gloves (such as nitrile, neoprene, or PVC), and a lab coat or long-sleeved clothing.
- **Ventilation:** Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.
- **Ignition Sources:** **Cinnamyl propionate** is a combustible liquid. Keep it away from heat, sparks, open flames, and other sources of ignition.
- **Spontaneous Combustion Risk:** Be aware that porous materials like paper towels or rags soaked with **cinnamyl propionate** may spontaneously combust. Immediately place any

such contaminated materials in a sealed, fireproof container for disposal.

Chemical and Physical Properties

A summary of key data for **cinnamyl propionate** is provided below.

Property	Value	Reference
CAS Number	103-56-0	
Molecular Formula	C ₁₂ H ₁₄ O ₂	
Molecular Weight	190.24 g/mol	
Appearance	Colorless Liquid	
Flash Point	94 °C (201 °F)	
Boiling Point	288 °C	
GHS Health Hazards	Acute toxicity, oral: Category 5; Skin irritation: Category 3	
GHS Environmental Hazards	None	

Step-by-Step Disposal Procedures

Disposal of **cinnamyl propionate** must comply with local, regional, and national regulations. Never discharge chemical waste into sewer systems or the environment.

Procedure for Unused or Waste Cinnamyl Propionate

- **Containment:** Carefully transfer the waste **cinnamyl propionate** into a designated and compatible chemical waste container. The container must be in good condition, leak-proof, and have a secure, tight-fitting lid.
- **Labeling:** As soon as waste is added, label the container clearly with a hazardous waste tag provided by your institution's Environmental Health & Safety (EHRS) department. The label should identify the contents as "Waste **Cinnamyl Propionate**."

- Segregation: Store the waste container segregated from incompatible materials to prevent hazardous reactions.
- Storage: Keep the sealed waste container in a designated, secondary containment area, such as a spill tray, within a laboratory Satellite Accumulation Area (SAA). Ensure the container remains closed at all times except when adding waste.
- Disposal Request: Once the container is full or waste is ready for removal, contact your institution's EHRS office to arrange for pickup and disposal by a licensed hazardous waste handler. The standard disposal method is controlled incineration or other forms of chemical destruction.

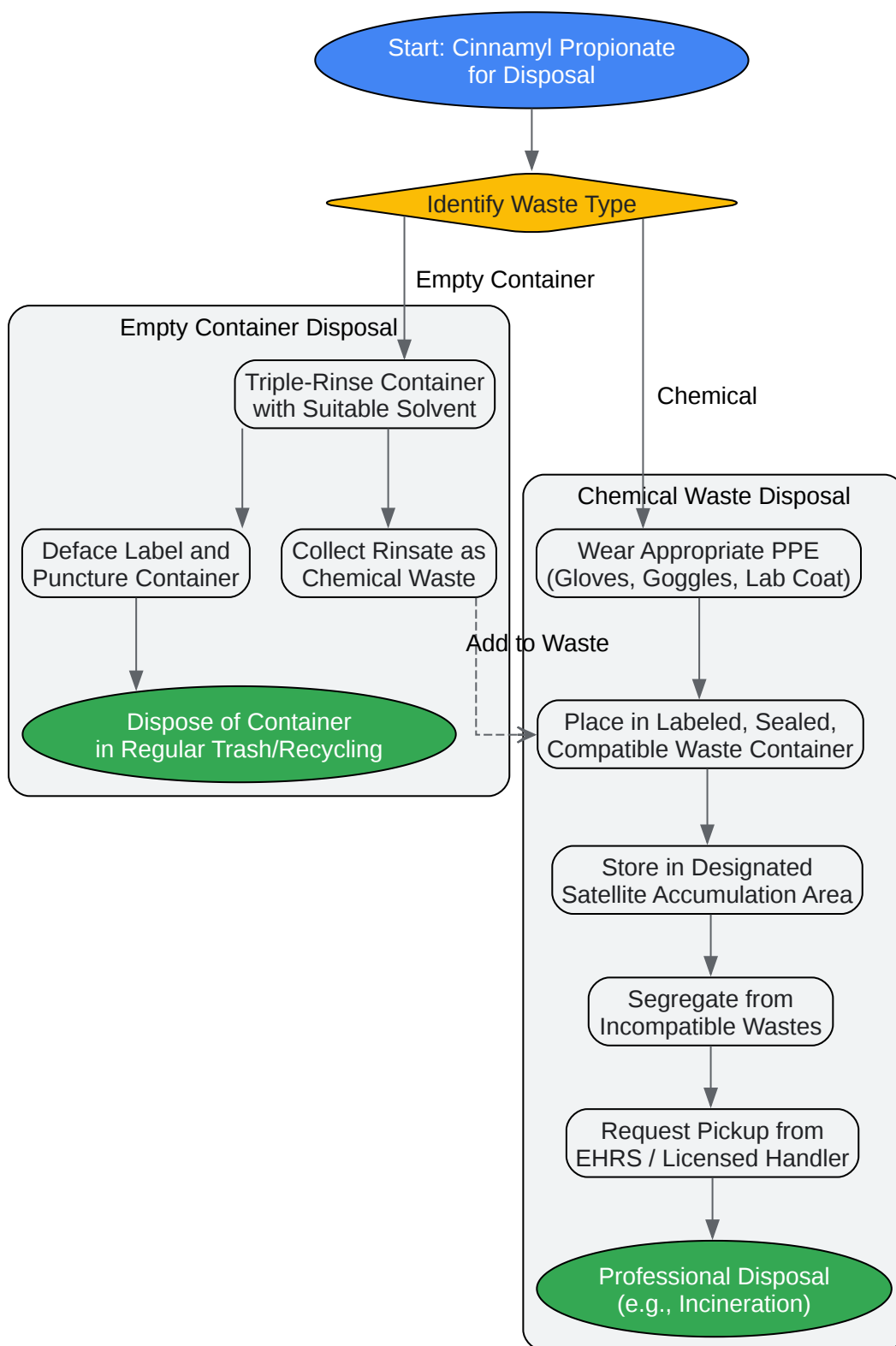
Procedure for Empty Containers

A container that held **cinnamyl propionate** must be properly decontaminated before being discarded.

- Decontamination: Triple-rinse the empty container with a suitable solvent (e.g., ethanol or acetone) that can dissolve the residue.
- Collect Rinsate: The solvent rinsate from this cleaning process must be collected and disposed of as hazardous chemical waste, following the procedure described above.
- Final Disposal: Once triple-rinsed, deface or remove all chemical labels from the container. To prevent reuse, puncture the container. It may then be disposed of in the regular trash or recycled, according to your institution's specific policies.

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **cinnamyl propionate** and its empty containers.



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Caption: Workflow for the proper disposal of **cinnamyl propionate** waste and containers.

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